

Proper Disposal of Methyl 12-methyltetradecanoate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl 12-methyltetradecanoate

Cat. No.: B164436

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **Methyl 12-methyltetradecanoate**, a fatty acid methyl ester.

Immediate Safety and Handling Precautions

According to safety data sheets for similar compounds and general chemical safety principles, **Methyl 12-methyltetradecanoate** is considered a low-toxicity compound.[1] However, it is crucial to avoid direct contact and prolonged inhalation.[1] The substance is not classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2]

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure.
- **Eye Protection:** Use safety glasses or goggles.
- **Clothing:** Wear a lab coat or other protective clothing.

In case of a spill, soak up the material with an inert absorbent material such as sand, silica gel, or universal binder and place it in a suitable, closed container for disposal.[3]

Quantitative Data Summary

While a specific Safety Data Sheet (SDS) for **Methyl 12-methyltetradecanoate** was not retrieved in the search, the following table summarizes relevant physical and chemical properties gathered from various sources. This information is critical for assessing its behavior and potential hazards.

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C16H32O2 | [2] [4] |
| Molecular Weight | 256.42 g/mol | [2] [4] |
| Appearance | Colorless liquid | [1] |
| Solubility | Insoluble in water; Soluble in organic solvents like alcohol, ether, and chloroform | [1] |
| Boiling Point | 296.8 °C at 760 mmHg | [5] |
| Flash Point | 134.7 °C | [5] |
| Density | 0.864 g/cm ³ | [5] |

Step-by-Step Disposal Procedure

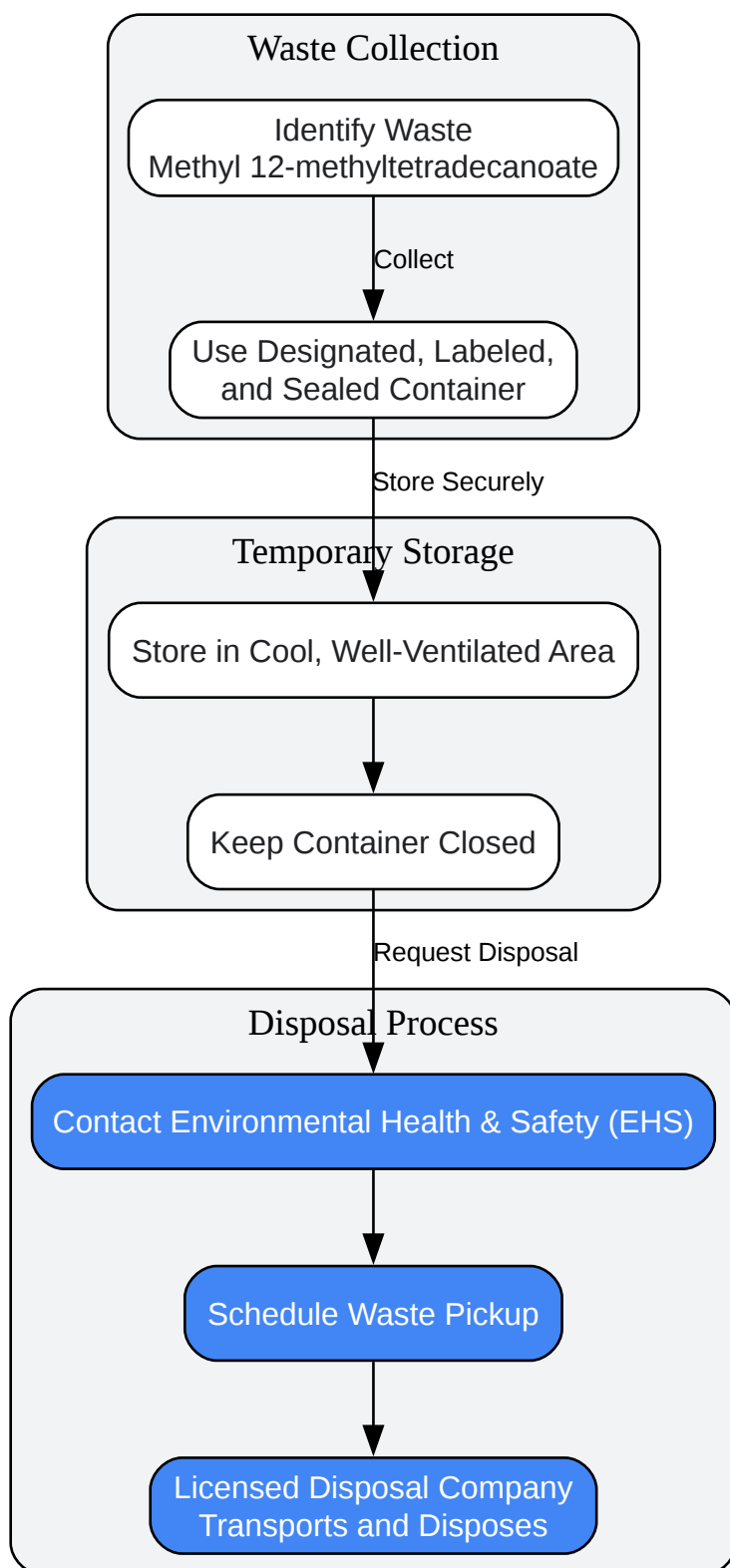
The proper disposal of **Methyl 12-methyltetradecanoate** should be carried out in accordance with local, state, and federal regulations. The following is a general procedural guide:

- Waste Identification and Collection:
 - Collect waste **Methyl 12-methyltetradecanoate** in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Storage:

- Store the waste container in a cool, well-ventilated area away from heat sources and direct sunlight.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Disposal Request:
 - Contact your institution's EHS office to schedule a pickup for hazardous waste.
 - Provide them with the full chemical name and quantity of the waste.
- Transportation and Final Disposal:
 - The EHS office will arrange for a licensed hazardous waste disposal company to transport and dispose of the chemical in compliance with all regulations.
 - It is important to avoid discharging **Methyl 12-methyltetradecanoate** into the environment as it may be toxic to aquatic organisms.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Methyl 12-methyltetradecanoate**.



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Disposal workflow for **Methyl 12-methyltetradecanoate**.

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References

- 1. Tetradecanoic acid, 12-methyl-, methyl ester [chembk.com]
- 2. Methyl 12-methyltetradecanoate | C₁₆H₃₂O₂ | CID 21206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. larodan.com [larodan.com]
- 5. Methyl 12-methyltetradecanoate | lookchem [lookchem.com]
- 6. synerzine.com [synerzine.com]
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